

Citreoviridin-13C23 chemical structure and properties

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Compound of Interest

Compound Name: Citreoviridin-13C23

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A Comprehensive Technical Guide to Citreoviridin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activities of Citreoviridin. While this document focuses on the naturally occurring compound, information regarding the isotopically labeled "Citreoviridin-13C23" is extrapolated and discussed in the context of its potential applications in research. Citreoviridin-13C23 refers to Citreoviridin in which all 23 carbon atoms are the heavy isotope ¹³C. This labeling is invaluable for metabolic studies and advanced nuclear magnetic resonance (NMR) spectroscopy, allowing for precise tracking and structural analysis of the molecule in biological systems.

Chemical Structure and Properties

Citreoviridin is a mycotoxin produced by several species of Penicillium and Aspergillus fungi.[1] It is a polyketide with a complex structure featuring a pyran-2-one ring and a conjugated polyene chain attached to a substituted tetrahydrofuran ring.

Note on **Citreoviridin-13C23**: The primary difference between Citreoviridin and **Citreoviridin-13C23** is their molecular weight. The presence of 23 ¹³C atoms instead of ¹²C atoms significantly increases the mass of the molecule, a property leveraged in mass spectrometry-based tracer studies.



Table 1: Chemical and Physical Properties of

Citreoviridin

Property	Value	Source	
IUPAC Name	6-[(1E,3E,5E,7E)-8- [(2S,3R,4R,5R)-3,4-dihydroxy- 2,4,5-trimethyloxolan-2-yl]-7- methylocta-1,3,5,7- tetraenyl]-4-methoxy-5- methylpyran-2-one	[1][2]	
Molecular Formula	C23H30O6	[1][2]	
Molar Mass (Citreoviridin)	402.487 g/mol		
Molar Mass (Citreoviridin- 13C23)	Approx. 425.48 g/mol	Calculated	
CAS Number	25425-12-1		
Appearance	Crystalline solid		
Solubility	DMSO: 10 mg/mL, Ethanol: 10 mg/mL		
UV Absorption Maxima (λmax)	236, 295, 389 nm	-	

Biological Activity and Mechanism of Action

Citreoviridin is a potent inhibitor of mitochondrial ATP synthase, which disrupts cellular energy production. This inhibition is a key factor in its toxicity. Recent studies have elucidated its effects on various cellular signaling pathways, highlighting its potential as a tool for cancer research.

Inhibition of mTOR Signaling

Citreoviridin has been shown to inhibit the mTOR (mechanistic target of rapamycin) signaling pathway in HeLa cancer cells. The mTOR pathway is a central regulator of cell growth, proliferation, and survival, and its dysregulation is common in cancer.



Induction of Autophagy and Apoptosis

Research indicates that Citreoviridin can induce myocardial apoptosis through the PPAR-y-mTORC2-mediated autophagic pathway. It has been found to induce apoptosis through a lysosomal-mitochondrial axis in cardiomyocytes.

Cell Cycle Arrest

Citreoviridin can induce G0-G1 phase arrest in HeLa cells, further contributing to its antiproliferative effects.

Table 2: Quantitative Biological Activity Data for

Citreoviridin

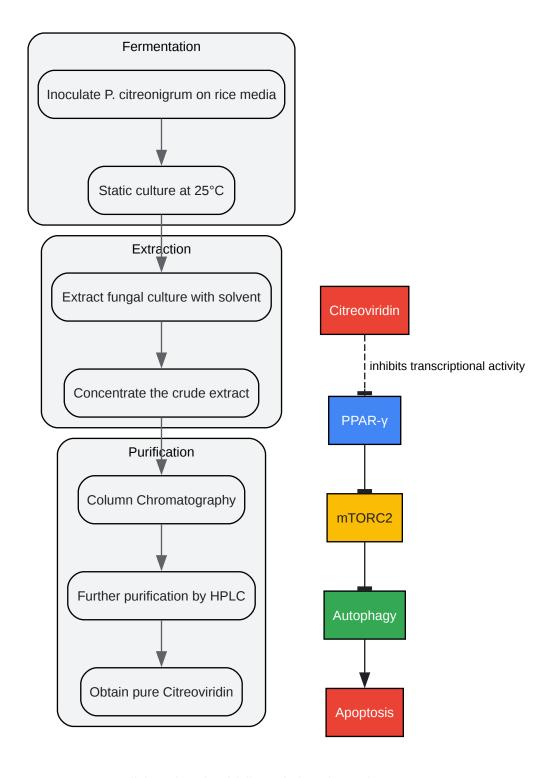
Parameter	Value	Cell Line/System	Source
IC50 (HepG2)	7.3 μg/mL	HepG2	
K _i (Soluble ATPase)	4.1 μΜ	-	-
K _i (ADP-stimulated respiration)	0.15 μΜ	Isolated rat liver mitochondria	-
K _i (ATP-driven NAD+ reduction)	2 μΜ	-	-

Experimental Protocols Fermentation and Isolation of Citreoviridin

This protocol describes the general method for obtaining Citreoviridin from Penicillium citreonigrum.

Workflow for Citreoviridin Production and Isolation





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